Toxicology Profile of 4-Hydroxy Xylazine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Hydroxy Xylazine*
CAS No.:	*145356-32-7*
Cat. No.:	*B564991*

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Abstract

This technical guide provides a comprehensive overview of the current toxicological knowledge of **4-Hydroxy Xylazine**, the primary phase I metabolite of the veterinary sedative, xylazine. While xylazine has been extensively studied, data specifically on the toxicology of its metabolites, including **4-Hydroxy Xylazine**, are limited. This document synthesizes the available information on its pharmacokinetics, metabolism, and analytical detection methods. A significant portion of this guide is dedicated to an in-silico toxicological assessment, which provides predictive insights into its potential hazards in the absence of extensive empirical data. This guide also outlines the known signaling pathways of the parent compound, xylazine, and discusses the potential implications for **4-Hydroxy Xylazine**. The information is intended to support researchers, scientists, and drug development professionals in understanding the toxicological profile of this significant metabolite, particularly in the context of the increasing prevalence of xylazine in the illicit drug supply.

Introduction

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Xylazine, a potent α2-adrenergic receptor agonist, is widely used in veterinary medicine for its sedative, analgesic, and muscle relaxant properties.[1] However, it is not approved for human use due to its severe adverse effects, including central nervous system depression, respiratory depression, bradycardia, and hypotension.[2][3] In recent years, xylazine has emerged as a significant adulterant in the illicit drug market, often found in combination with opioids like fentanyl, leading to a rise in overdose deaths.[4][5]

The primary phase I metabolite of xylazine is **4-Hydroxy Xylazine**.[4] This metabolite is a critical biomarker for detecting xylazine exposure in forensic and clinical investigations, often detectable for longer periods than the parent compound.[4] Understanding the toxicological profile of **4-Hydroxy Xylazine** is crucial for a complete assessment of the risks associated with xylazine exposure. This guide provides a detailed summary of the current state of knowledge regarding the toxicology of **4-Hydroxy Xylazine**.

Pharmacokinetics and Metabolism

Pharmacokinetics in Equine Models

While comprehensive pharmacokinetic data for **4-Hydroxy Xylazine** in humans is lacking, studies in horses provide valuable insights. Following intravenous administration of xylazine to horses, **4-Hydroxy Xylazine** is a major and long-term metabolite.

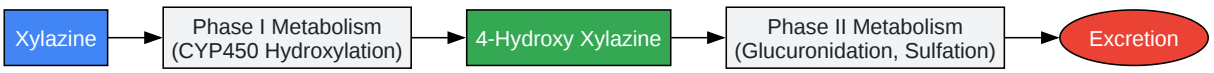
Table 1: Pharmacokinetic Parameters of **4-Hydroxy Xylazine** in Horses

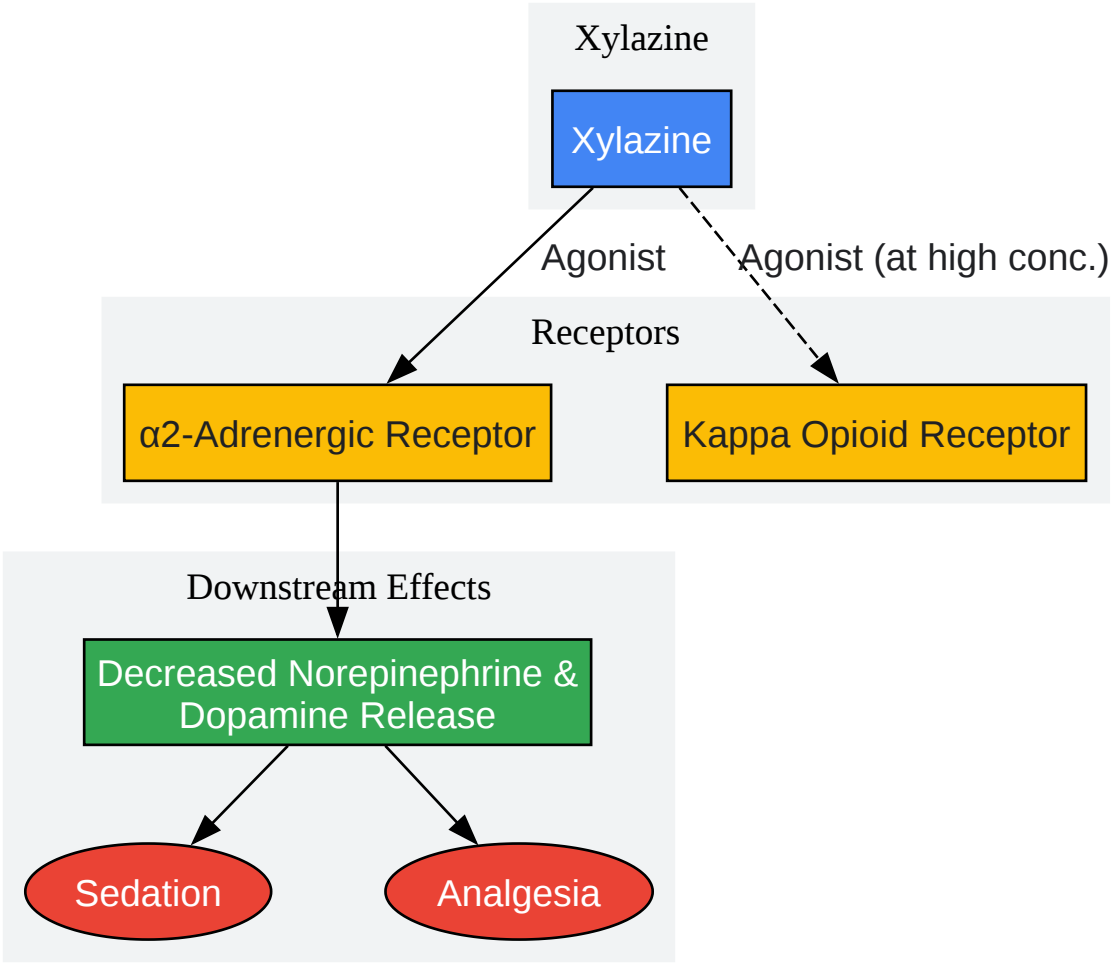
Parameter	Value	Species	Source
Terminal Half-Life (t½)	29.8 ± 12.7 hours	Horse	[4]
Clearance (Cl)	15.8 ± 4.88 mL/min/kg	Horse	[4]
Volume of Distribution (Vss)	1.44 ± 0.38 L/kg	Horse	[4]
Detection Time (Urine)	Up to 48 hours	Horse	[4]
Detection Time (Plasma)	Up to 71 hours	Horse	[4]

Metabolism

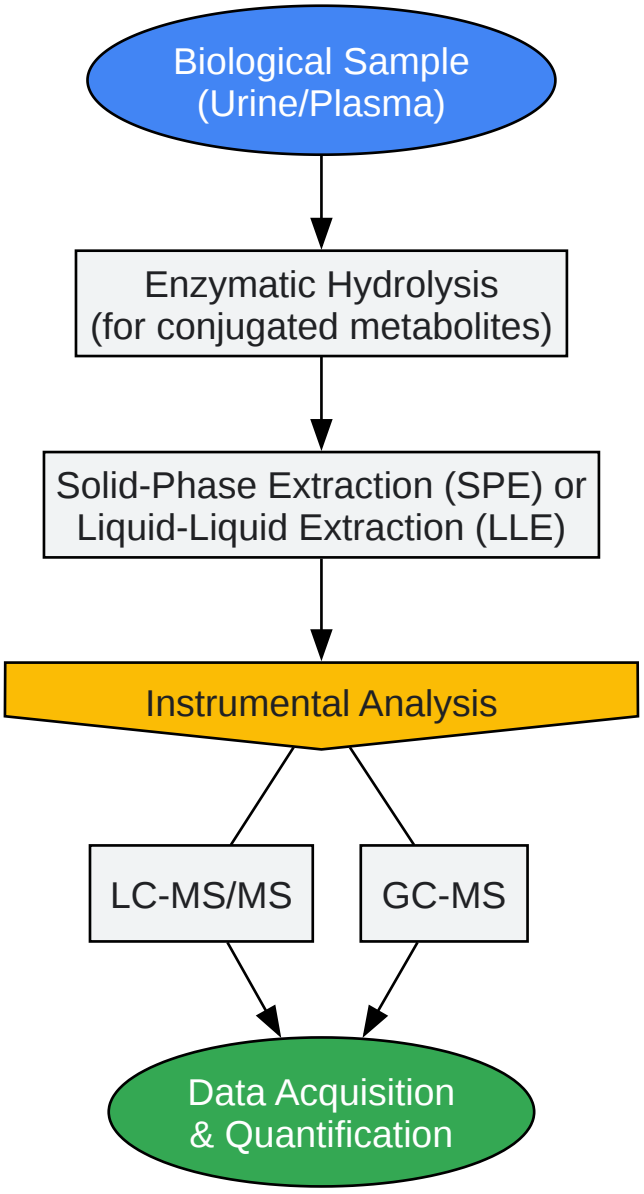
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Xylazine undergoes extensive hepatic metabolism, primarily through the cytochrome P450 enzyme system. The formation of **4-Hydroxy Xylazine** is a key Phase I metabolic pathway, involving the hydroxylation of the aromatic ring of xylazine.[4] Following Phase I metabolism, phenolic metabolites like **4-Hydroxy Xylazine** can undergo Phase II conjugation reactions, such as glucuronidation and sulfation, to facilitate their excretion.[2][3]





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